

Technical Guide: Safe Handling and Utilization of Quinuclidin-4-ylmethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Quinuclidin-4-ylmethanol*

CAS No.: 26608-58-2

Cat. No.: B1267026

[Get Quote](#)

Executive Summary & Chemical Identity

Quinuclidin-4-ylmethanol (4-Hydroxymethylquinuclidine) is a bicyclic amine intermediate critical in the synthesis of muscarinic antagonists and cholinergic ligands. Its structural rigidity and basicity make it a valuable scaffold in medicinal chemistry, particularly for respiratory therapeutics (e.g., bronchodilators) and CNS agents.

Critical Procurement Note: Researchers often confuse this compound with its precursor. Verify the CAS number before handling.

- Target Compound: **Quinuclidin-4-ylmethanol** (Alcohol) | CAS: 26608-58-2[1]
- Common Precursor: Ethyl quinuclidine-4-carboxylate (Ester) | CAS: 22766-68-3[2]

This guide focuses on the Alcohol (CAS 26608-58-2) but applies relevant "quinuclidine-class" safety protocols applicable to both.

Physicochemical Profile

Property	Value / Characteristic	Implication for Handling
Molecular Formula	C ₈ H ₁₅ NO	-
Molecular Weight	141.21 g/mol	-
Physical State	Solid (White to off-white powder)	Dust inhalation hazard.
Basicity (pKa)	~10.5 - 11.0 (Quinuclidine core)	Strong Base. Incompatible with acids and acid chlorides.
Hygroscopicity	High	Rapidly absorbs atmospheric moisture; forms sticky gums.
Solubility	Soluble in water, alcohols, CHCl ₃	Lipophilic enough for skin absorption; hydrophilic enough for rapid systemic uptake.

Hazard Assessment & Toxicology

Reference Standards: GHS Classifications for Quinuclidine Derivatives

Acute Health Hazards

While specific toxicological data for the 4-hydroxymethyl derivative is limited compared to the parent quinuclidine, "read-across" toxicology dictates treating it as a functional bioactive amine.

- **Skin/Eye Corrosion (Category 1B/2A):** The high basicity (pKa >10) causes immediate saponification of fatty tissues upon contact. It can cause severe burns or irreversible eye damage if not washed immediately.
- **Acute Toxicity (Oral/Dermal):** Quinuclidines are structurally related to neurotoxins. Ingestion or high-dose dermal absorption may induce cholinergic symptoms (tremors, salivation, respiratory distress).
- **Respiratory Sensitization:** Inhalation of dust triggers mucosal inflammation (STOT SE 3).

Chemical Instability Hazards

- Carbon Dioxide Sequestration: Like many strong amines, **Quinuclidin-4-ylmethanol** reacts with atmospheric CO₂ to form carbamic acid salts. This alters stoichiometry in sensitive reactions.
- Oxidation: The tertiary amine is susceptible to N-oxidation over time if exposed to air/light, forming N-oxides which may be explosive or pharmacologically inactive.

Strategic Handling Protocols

Storage & Transfer (The "Dry-Chain" Protocol)

Due to hygroscopicity and CO₂ sensitivity, a standard shelf storage is insufficient.

- Primary Storage: Store under an inert atmosphere (Argon preferred over Nitrogen due to density) at 2–8°C.
- Secondary Containment: Use a desiccator cabinet for the outer vessel.
- Transfer:
 - Solid: Weigh quickly in a fume hood. If high precision is required, weigh inside a glovebox.
 - Solution: If frequently used, prepare a stock solution in dry DCM or MeOH and store over molecular sieves (3Å or 4Å).

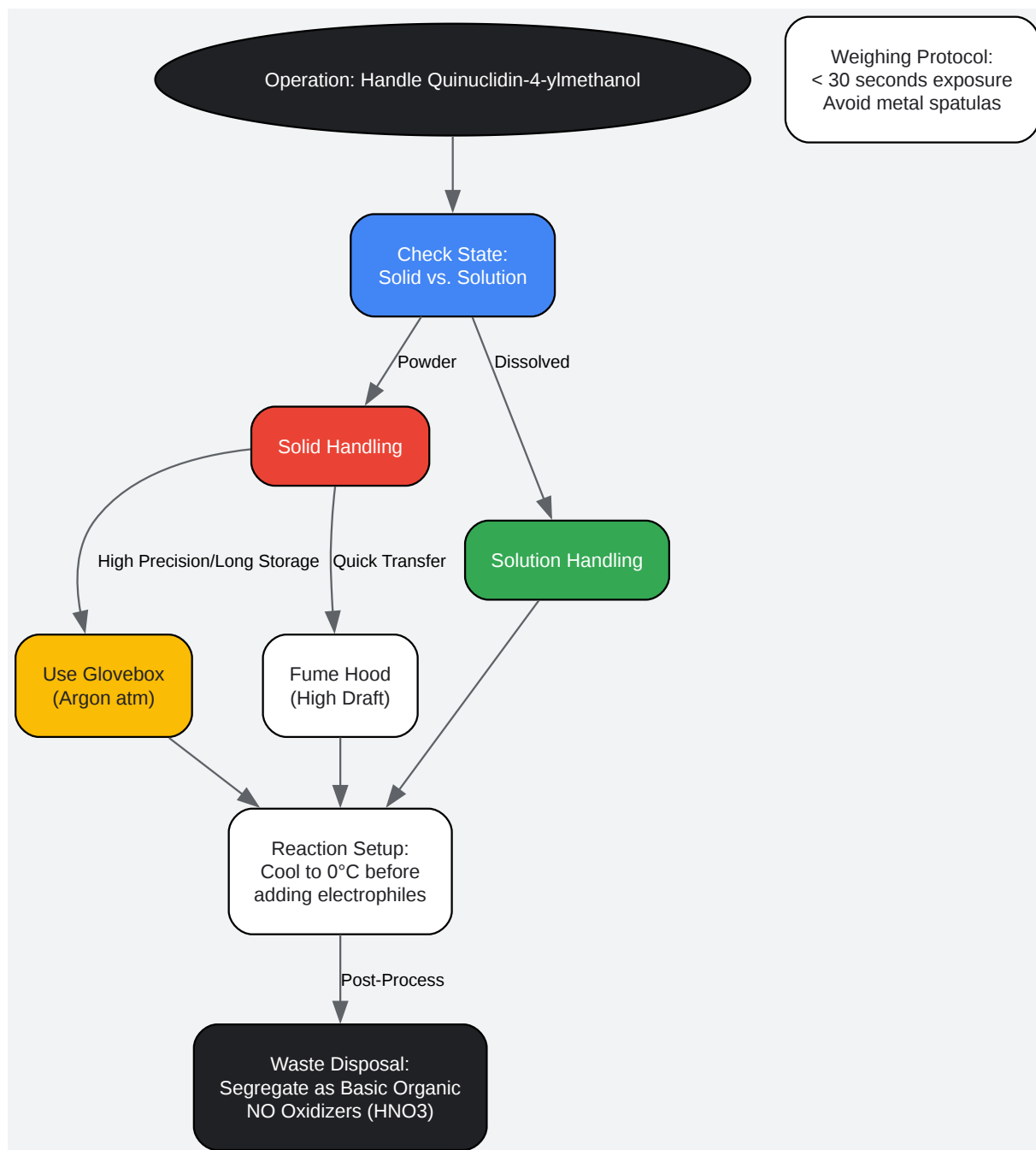
Reaction Safety

Exotherm Warning: When neutralizing this compound (e.g., forming a salt) or reacting with acid chlorides (e.g., esterification), the reaction will be highly exothermic.

- Control: Always add the acid/electrophile dropwise to the amine solution at 0°C.
- Quenching: Never quench reaction mixtures containing this amine directly with strong acid; use buffered ammonium chloride first to mitigate heat generation.

Visualization: Safe Handling Decision Matrix

The following diagram outlines the decision logic for handling quinuclidine derivatives based on the operation state.



[Click to download full resolution via product page](#)

Caption: Decision logic for environmental control during **Quinuclidin-4-ylmethanol** handling.

Emergency Response & Spill Management

Exposure Response[3][4]

- Eye Contact (Critical): Do NOT use a standard saline flush alone if pH is high. Irrigate continuously for minimum 30 minutes. Transport to ER immediately.
- Skin Contact: Wash with polyethylene glycol (PEG 400) if available, followed by soap and water. PEG helps solubilize the lipophilic amine better than water alone.
- Inhalation: Move to fresh air. If wheezing occurs (bronchoconstriction), medical observation is required due to potential cholinergic activity.

Spill Cleanup

Do not use acidic sawdust or clay (exothermic risk).

- Ventilate: Clear the area.[3]
- Neutralize: Cover spill with a 1:1 mixture of sand and Sodium Bisulfate (NaHSO_4) to neutralize the base gently.
- Collect: Scoop into a container marked "Basic Organic Waste."

Synthesis & Drug Development Context

Synthetic Utility

Quinuclidin-4-ylmethanol is a "privileged scaffold." The bridgehead hydroxyl group allows for the attachment of lipophilic domains (e.g., diphenyl groups), creating high-affinity muscarinic receptor antagonists (LAMAs).

Key Reaction Pathway (Graphviz): The following workflow illustrates the conversion of the ester precursor to the active alcohol and its subsequent derivatization.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from ester precursor to bioactive muscarinic antagonist.

Application in Drug Design

The quinuclidine nitrogen is protonated at physiological pH, mimicking the quaternary ammonium of acetylcholine.

- Target: M3 Muscarinic Receptors (Lung tissue).
- Mechanism: Competitive antagonism preventing bronchoconstriction.
- Relevance: Key intermediate for drugs similar to Umeclidinium or Acclidinium.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 100806, **Quinuclidin-4-ylmethanol**. Retrieved from [\[Link\]](#)
- Axios Research (2024). Diphenyl(quinuclidin-4-yl)methanol Reference Standard for Umeclidinium Bromide. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - Quinuclidine Derivatives. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 26608-58-2|Quinuclidin-4-ylmethanol|BLD Pharm \[bldpharm.com\]](#)
- [2. Ethyl quinuclidine-4-carboxylate | CAS#:22766-68-3 | Chemsrvc \[chemsrc.com\]](#)
- [3. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Safe Handling and Utilization of Quinuclidin-4-ylmethanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1267026/docs#technical-guide-safe-handling-and-utilization-of-quinuclidin-4-ylmethanol\]](https://www.benchchem.com/product/b1267026/docs#technical-guide-safe-handling-and-utilization-of-quinuclidin-4-ylmethanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check